

A Comprehensive Technical Guide to 3-Phenylpropyl Acetate

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Compound of Interest

Compound Name: 3-Phenylpropyl acetate

Cat. No.: B089845

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CAS Number: 122-72-5

This technical guide provides an in-depth overview of **3-Phenylpropyl acetate**, a compound of interest for researchers, scientists, and professionals in drug development. This document outlines its chemical and physical properties, safety and handling protocols, synthesis and analytical methodologies, and current and potential applications.

Chemical and Physical Properties

3-Phenylpropyl acetate, also known as hydrocinnamyl acetate, is the acetate ester of 3-phenylpropan-1-ol.[1] It is a colorless liquid with a characteristic floral and spicy odor.[2] It is found naturally in guava and melon.[2]

Table 1: Physical and Chemical Properties of 3-Phenylpropyl Acetate

Property	Value	Reference(s)
CAS Number	122-72-5	[1][2][3][4]
Molecular Formula	C ₁₁ H ₁₄ O ₂	[3][5]
Molecular Weight	178.23 g/mol	[3][4][5]
Appearance	Colorless to almost colorless clear liquid	[1]
Odor	Floral, spicy	[2]
Boiling Point	244-245 °C at 760 mmHg	[2][5]
Density	1.01 g/cm ³ at 20 °C	[3]
Refractive Index	1.494-1.498 at 20 °C	[2]
Solubility	0.69 g/L in water; soluble in oils	[2][3]
Vapor Pressure	<0.01 hPa at 20 °C	[3]
Flash Point	113 °C (closed cup)	[6]
Autoignition Temp.	445 °C	[3]

Safety and Handling

3-Phenylpropyl acetate is generally considered to have low toxicity. However, standard laboratory safety precautions should always be observed.

Table 2: GHS Hazard and Precautionary Statements

GHS Classification	Statement	Reference(s)
Hazard Statements	Not classified as hazardous according to the Globally Harmonized System (GHS) in most reports. Some notifications indicate H411: Toxic to aquatic life with long lasting effects.	[1][2][5]
Precautionary Statements	P273: Avoid release to the environment. P391: Collect spillage. P501: Dispose of contents/container in accordance with local regulations.	[1]

Table 3: Toxicological Data

Test	Result	Species	Reference(s)
LD50, oral	4700 mg/kg	Rat	[3][6]
LD50, dermal	>5000 mg/kg	Rabbit	[5]
Skin Irritation	No irritant effect	[5]	
Eye Irritation	No irritating effect	[5]	

Experimental Protocols

Synthesis of 3-Phenylpropyl Acetate

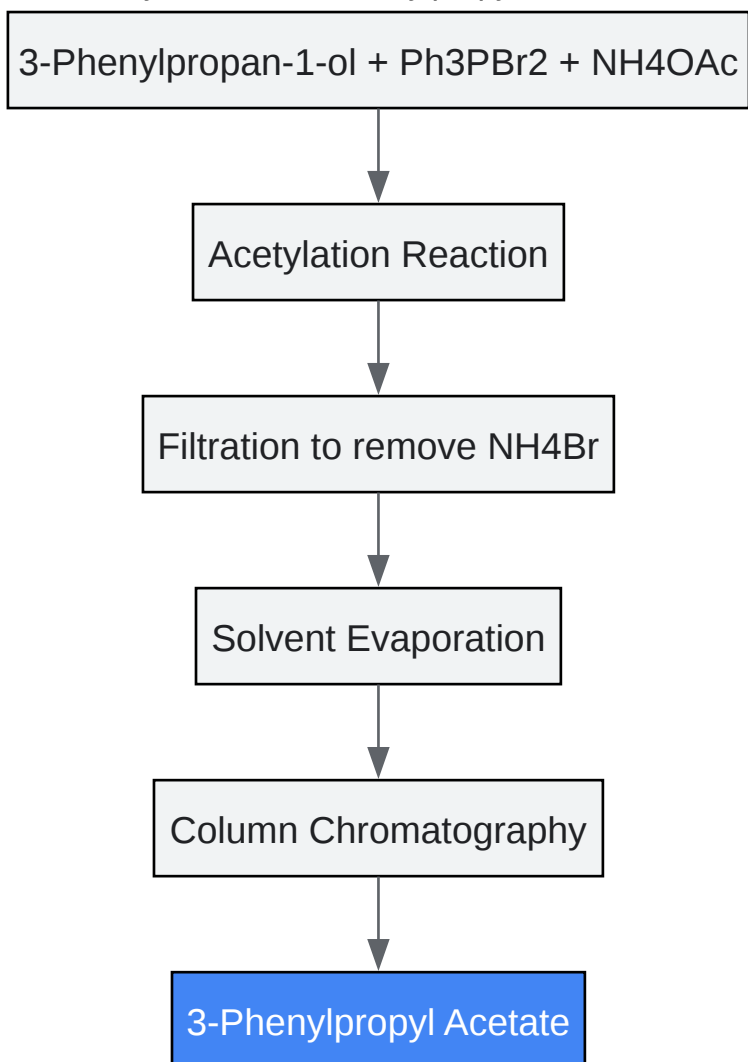
A common method for the synthesis of **3-phenylpropyl acetate** is the acetylation of 3-phenylpropan-1-ol.[1][4]

Typical Procedure:

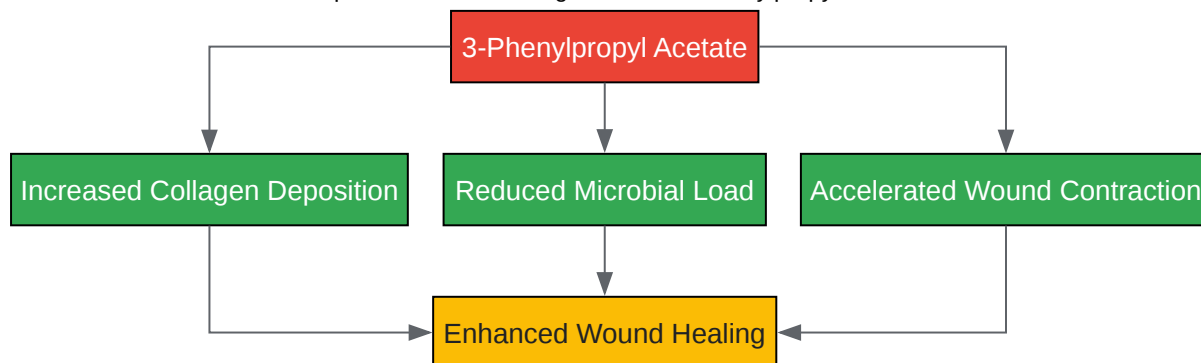
- To a solution of triphenylphosphine dibromide (Ph_3PBr_2) and ammonium acetate (NH_4OAc) in a suitable solvent, add 3-phenylpropan-1-ol.

- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, filter the reaction mixture to remove the precipitated ammonium bromide (NH_4Br).
- Evaporate the solvent under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a mixture of n-hexane and ethyl acetate as the eluent to yield **3-phenylpropyl acetate**.[\[4\]](#)

Synthesis of 3-Phenylpropyl Acetate



Proposed Wound Healing Effects of 3-Phenylpropyl Acetate

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